

Application Notes and Protocols for MRS 2211 in Cell Culture Experiments

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Compound of Interest

Compound Name: MRS 2211

Cat. No.: B1191872

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For Researchers, Scientists, and Drug Development Professionals

Introduction

These application notes provide a comprehensive guide for the use of **MRS 2211** in cell culture experiments. **MRS 2211** is a potent and selective competitive antagonist of the P2Y13 receptor, a G protein-coupled receptor activated by adenosine diphosphate (ADP). Contrary to the topic's initial suggestion, **MRS 2211** is not an antagonist for the A3 adenosine receptor. This document clarifies the function of **MRS 2211**, provides detailed protocols for its use in cell-based assays, summarizes relevant quantitative data, and describes the associated signaling pathways. Additionally, as requested, information regarding the A3 adenosine receptor signaling pathway is included to address potential areas of interest.

MRS 2211: A Selective P2Y13 Receptor Antagonist

MRS 2211 selectively inhibits the P2Y13 receptor, which is involved in various physiological processes. Understanding its mechanism of action is crucial for designing and interpreting cell culture experiments.

Quantitative Data for MRS 2211

The following table summarizes the key quantitative parameters for **MRS 2211**.

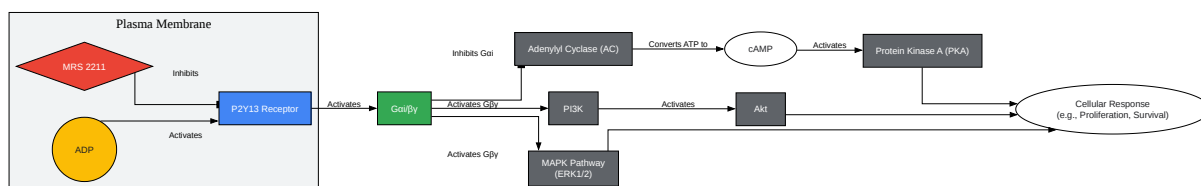
Parameter	Value	Description
Target	P2Y13 Receptor	A G protein-coupled receptor activated by ADP.
Activity	Antagonist	Blocks or dampens the biological response upon binding to the receptor.
pIC50	5.97	The negative logarithm of the half maximal inhibitory concentration (IC50).

Signaling Pathways

To visualize the cellular mechanisms of action, the following diagrams illustrate the signaling pathways for both the P2Y13 receptor (the target of **MRS 2211**) and the A3 adenosine receptor.

P2Y13 Receptor Signaling Pathway

The P2Y13 receptor primarily couples to G α i, leading to the inhibition of adenylyl cyclase and a decrease in intracellular cyclic AMP (cAMP) levels. However, it can also couple to other G proteins to activate various downstream effectors.

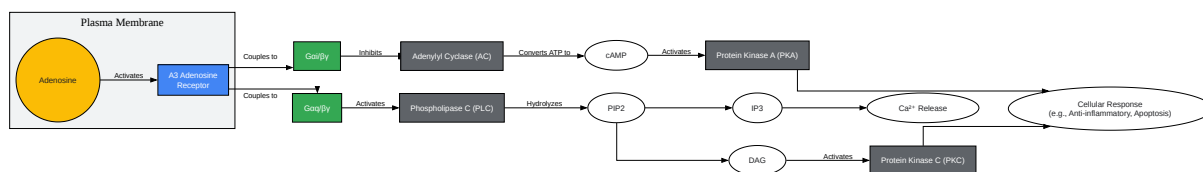


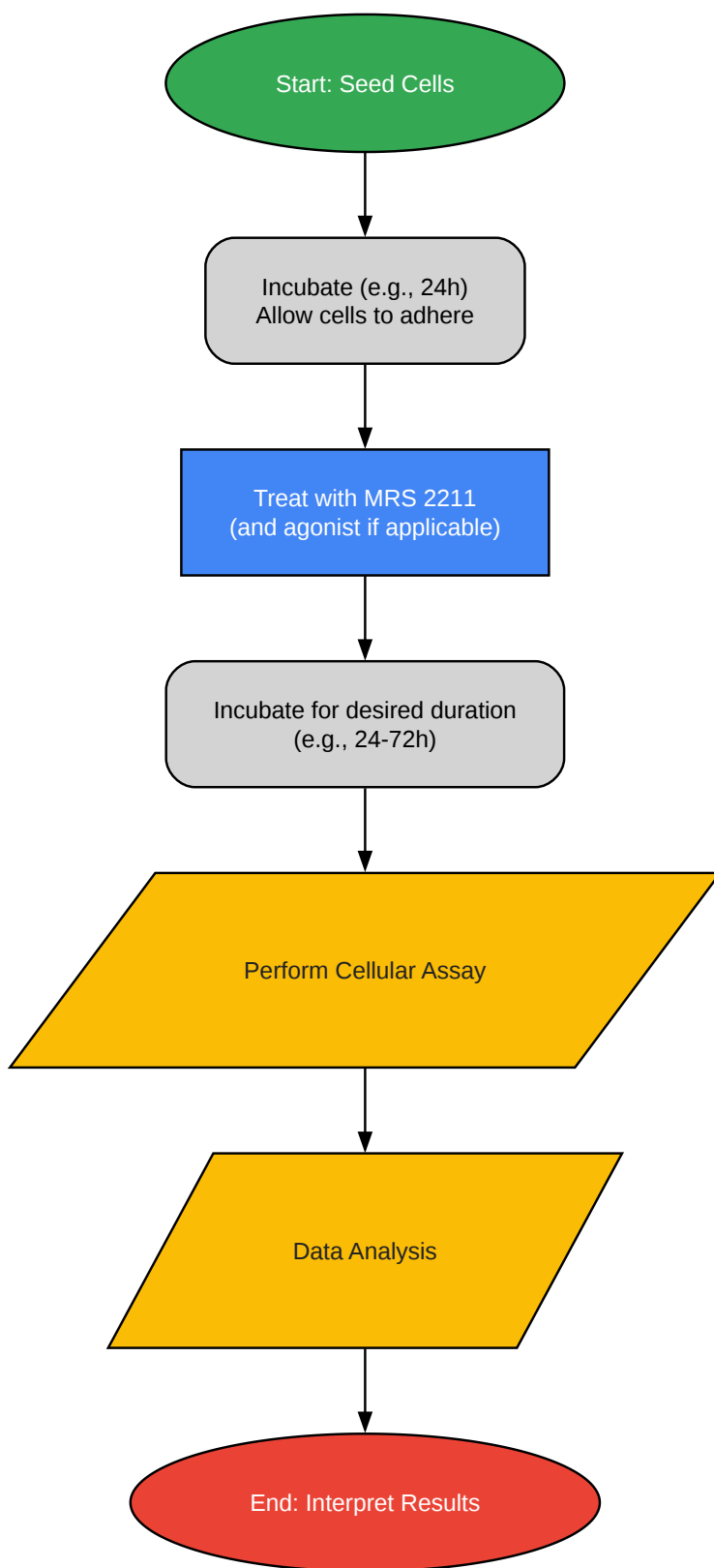
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P2Y13 Receptor Signaling Cascade

A3 Adenosine Receptor Signaling Pathway

For informational purposes, the A3 adenosine receptor, which is not the target of **MRS 2211**, also primarily couples to G*α*i proteins, leading to the inhibition of adenylyl cyclase. It can also activate other pathways, such as the phospholipase C (PLC) pathway.





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